

Essential Safety and Operational Guide for Handling Methyl 2-hexenoate

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Compound of Interest

Compound Name: Methyl 2-hexenoate

Cat. No.: B1584480

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Methyl 2-hexenoate**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Methyl 2-hexenoate is a flammable liquid and vapor that requires careful handling to prevent personal injury and property damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may cause skin, eye, and respiratory irritation.[\[4\]](#)

Quantitative Data

The physical and chemical properties of **Methyl 2-hexenoate** are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	[1] [2]
Molecular Weight	128.17 g/mol	[1] [2] [5]
CAS Number	2396-77-2	[1] [2]
Appearance	Colorless mobile liquid with a fruity aroma	[1]
Boiling Point	168-170 °C (334-338 °F) at 760 mmHg	[5] [6] [7]
Flash Point	40.56 °C - 44.44 °C (105.00 °F - 112.00 °F)	[2] [6] [7]
Density	0.911 - 0.916 g/cm ³ at 25 °C (77 °F)	[1] [2] [6] [7]
Solubility	Very slightly soluble in water; soluble in oils and ethanol	[1] [5]
GHS Classification	Flammable liquids, Category 3	[1] [2] [3] [5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methyl 2-hexenoate** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US)) or a face shield. [2][8][9]	Protects against splashes and vapors that can cause serious eye irritation.[4]
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and flame-retardant, impervious protective clothing.[2][8]	Prevents skin contact, which can cause irritation.[4]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[2] If ventilation is inadequate or there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]	Protects against inhalation of vapors, which may cause respiratory irritation or dizziness.[4][10]

Operational Plan: Step-by-Step Procedures

Preparation and Handling Protocol

- Engineering Controls: Always handle **Methyl 2-hexenoate** in a well-ventilated area, preferably within a certified chemical fume hood.[2][11] Ensure that a safety shower and an eyewash station are readily accessible and in good working order.[2][12]
- Ignition Sources: Before handling, eliminate all potential ignition sources from the work area. This includes open flames, sparks, hot surfaces, and static discharge.[2][10] Do not smoke in the handling area.[10][13]
- Equipment: Use only non-sparking tools and explosion-proof electrical, ventilating, and lighting equipment.[2][3][10][12]

- Grounding: Ground and bond all containers and receiving equipment to prevent the build-up of electrostatic charge.[2][3][10][13]
- Safe Handling:
 - Don appropriate PPE before handling the chemical.
 - Avoid direct contact with skin and eyes.[2][8][11]
 - Avoid breathing in vapors or mist.[2][8][10][11]
 - Keep the container tightly closed when not in use.[2][3][4][10]
 - Wash hands thoroughly with soap and water after handling.[2][9]

Storage Plan

- Conditions: Store the container tightly closed in a dry, cool, and well-ventilated place.[2][4][8][10][11]
- Location: Keep in a designated flammables storage area, away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.[4][10][11][12]
- Container: Ensure containers are properly sealed and stored upright to prevent leakage.[9]

First Aid Procedures

Immediate medical attention is crucial in case of exposure.

- If Inhaled: Move the person to fresh air.[4][8] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration (do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled).[8] Seek immediate medical attention.[4]
- Following Skin Contact: Immediately remove all contaminated clothing.[4][8] Wash the affected skin area with plenty of soap and water.[4][8] If skin irritation persists, consult a doctor.[8]

- Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes, making sure to rinse under the eyelids.[4][8] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[8]
- If Swallowed: Rinse the mouth thoroughly with water.[8][11] Do NOT induce vomiting.[8][9] Never give anything by mouth to an unconscious person.[8] Call a doctor or Poison Control Center immediately.[8][11]

Disposal Plan

Spill Response Protocol

In the event of a spill, follow these steps:

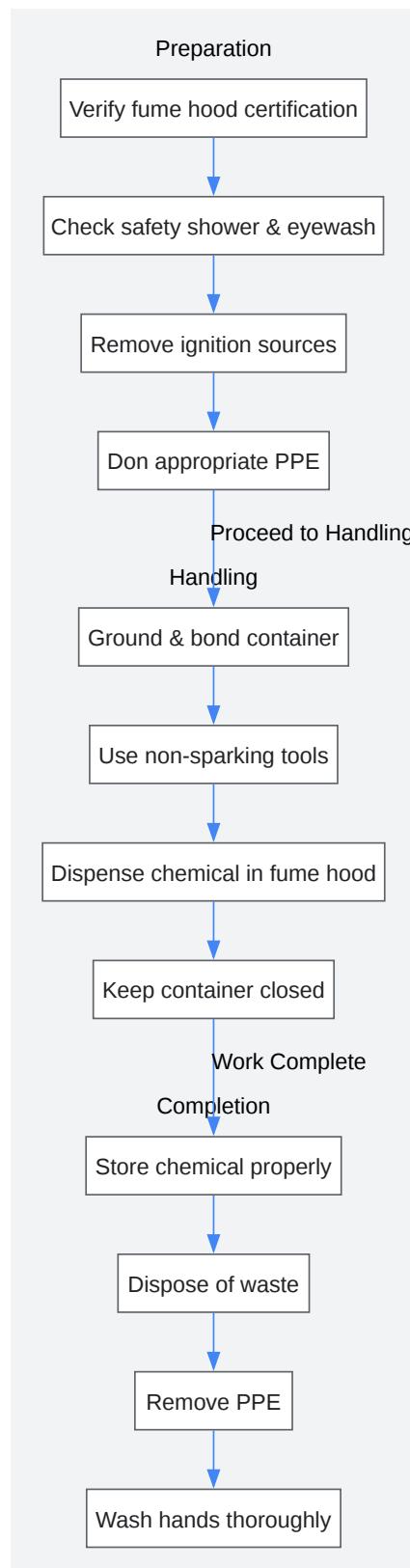
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[8][11]
- Ignition Sources: Remove all sources of ignition.[4][8][11]
- Ventilate: Ensure the area is well-ventilated.[8][11]
- Containment: Prevent further leakage or spillage if it is safe to do so.[8][9][11] Do not let the chemical enter drains or waterways.[8][9][11]
- Absorption: Use personal protective equipment.[8][11] Absorb the spill with a non-combustible, inert absorbent material such as sand, earth, or vermiculite.[4][9][11]
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, closed, and properly labeled container for disposal.[8][11][14]
- Decontamination: Clean the spill area thoroughly.

Waste Disposal Plan

- Regulations: All waste disposal must be conducted in accordance with local, regional, and national environmental regulations.[2][10]
- Procedure: Dispose of unused product and contaminated materials at an approved waste disposal plant.[2][4][9] Do not dispose of it in drains or the environment.[8][9][11] Offer

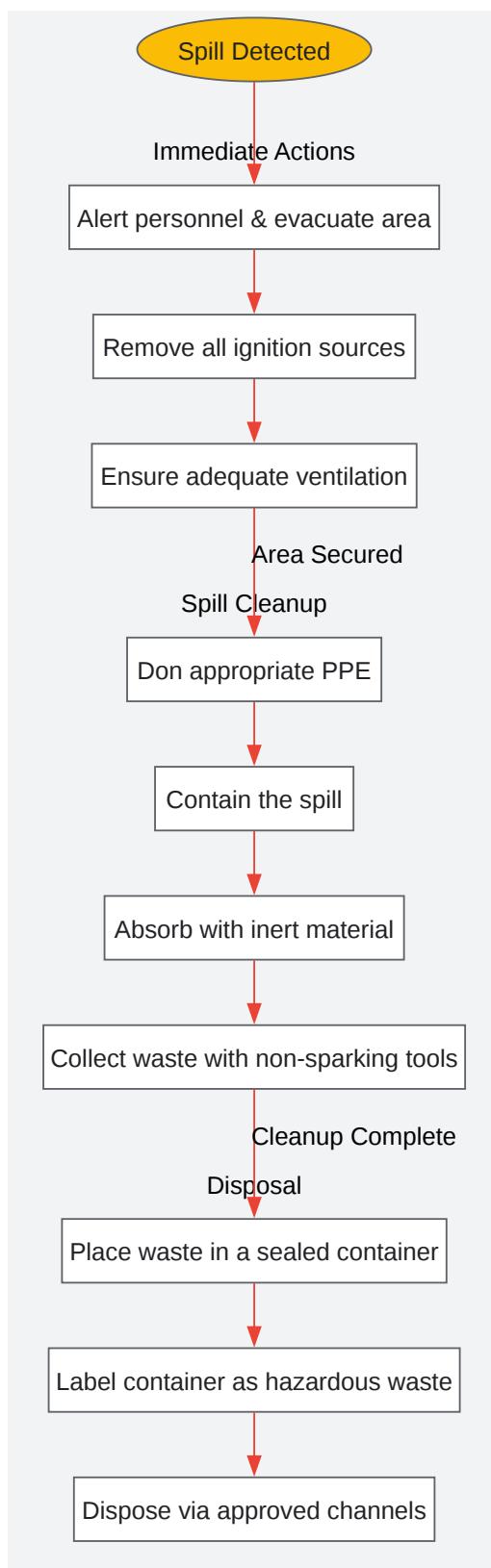
surplus and non-recyclable solutions to a licensed disposal company.[\[9\]](#) Contaminated packaging should be disposed of as unused product.[\[9\]](#)

Diagrams



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Caption: Standard operating procedure for handling **Methyl 2-hexenoate**.



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Caption: Workflow for responding to a **Methyl 2-hexenoate** spill.

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